

An In-depth Technical Guide to 1,7-Naphthyridin-3-amine

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Compound of Interest

Compound Name: 1,7-Naphthyridin-3-amine

Cat. No.: B1590691

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CAS Number: 58680-42-5

This technical guide provides a comprehensive overview of **1,7-Naphthyridin-3-amine**, a heterocyclic amine of interest to researchers, scientists, and drug development professionals. This document outlines its chemical properties, surveys available synthetic methodologies, and discusses its potential, though currently underexplored, role in medicinal chemistry.

Chemical and Physical Properties

1,7-Naphthyridin-3-amine is a solid, with its physical and chemical characteristics summarized in the table below. These properties are crucial for its handling, storage, and application in experimental settings.

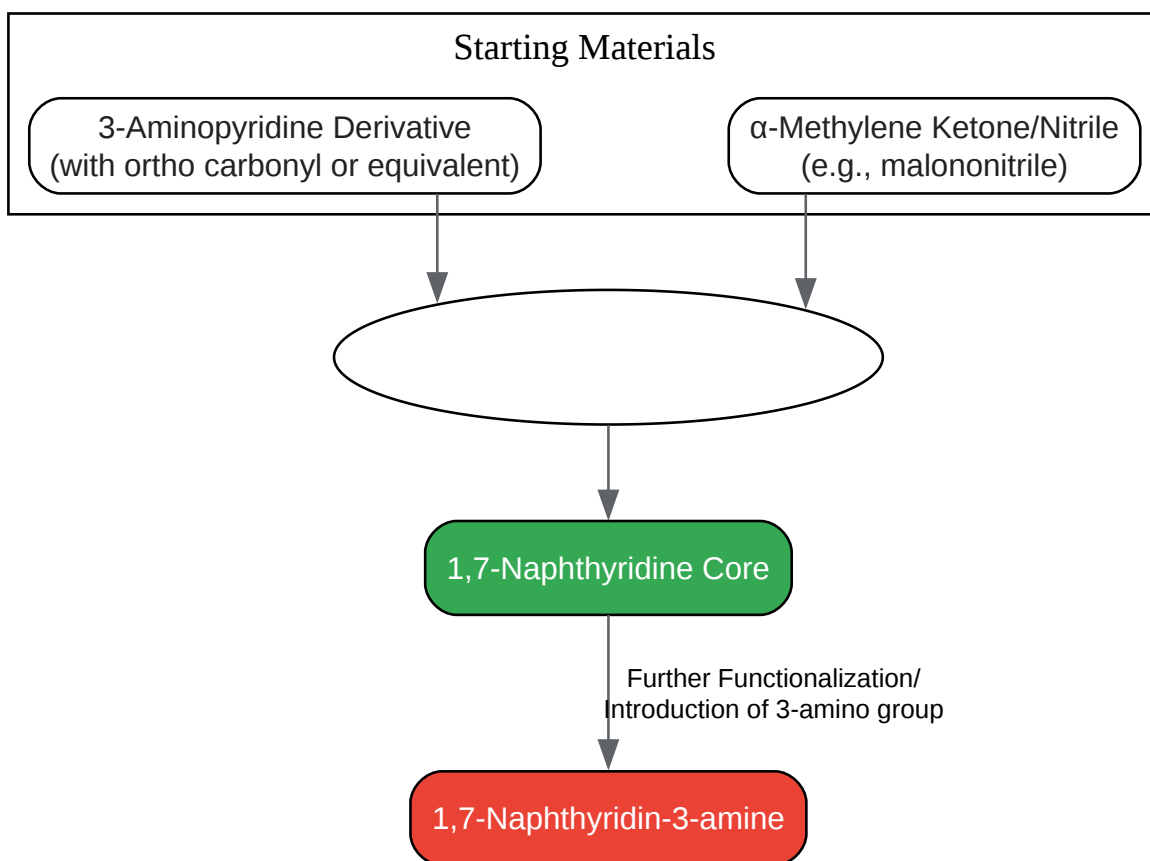
Property	Value	Source
CAS Number	58680-42-5	[1] [2]
Molecular Formula	C ₈ H ₇ N ₃	[1]
Molecular Weight	145.16 g/mol	[1] [2]
Appearance	Pale yellow crystalline powder	ChemShuttle
Melting Point	190-195 °C	ChemShuttle
Solubility	Limited water solubility; soluble in DMSO and DMF	ChemShuttle
XLogP3	0.4	[1]

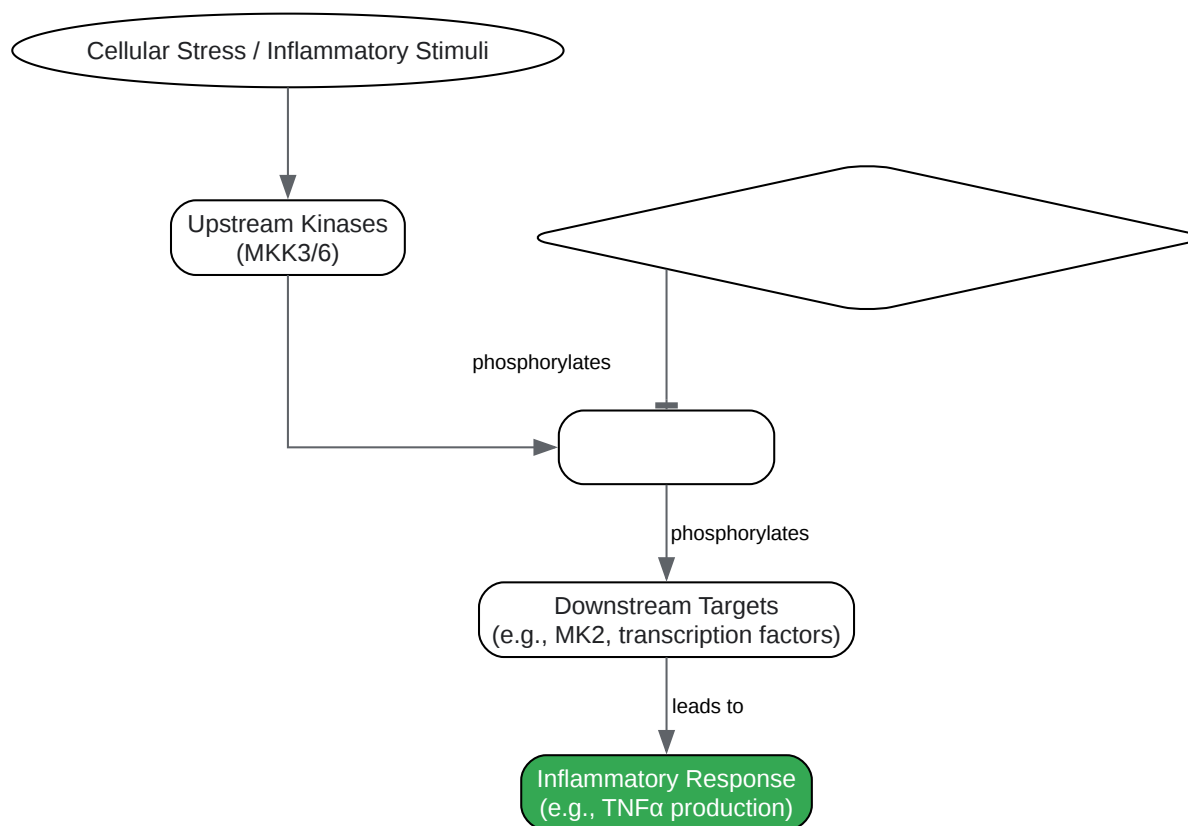
Synthesis Methodologies

While a specific, detailed experimental protocol for the synthesis of **1,7-Naphthyridin-3-amine** is not readily available in the surveyed literature, the synthesis of the broader 1,7-naphthyridine scaffold is well-documented. These methods can potentially be adapted for the preparation of the target molecule. A general and widely applicable approach is the Friedländer annulation.

Conceptual Synthetic Workflow: Friedländer Annulation

The Friedländer synthesis involves the condensation of a 2-aminoaryl aldehyde or ketone with a compound containing a reactive α -methylene group. For the synthesis of a 3-amino-1,7-naphthyridine derivative, a plausible strategy would involve the reaction of a suitably substituted 3-aminopyridine derivative.





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References

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- 2. sigmaaldrich.com [sigmaaldrich.com]

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